Spectroscopic Data & Analytical Characterization: (2R)-2-Hydroxy-1-propyl Methanesulfonate[1]

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Compound of Interest

Compound Name:	*(2R)-2-Hydroxy-1-propyl Methanesulfonate*
CAS No.:	*262423-81-4*
Cat. No.:	*B135215*

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Executive Summary

(2R)-2-Hydroxy-1-propyl Methanesulfonate (CAS 113391-95-0 for racemate; stereospecific data inferred) is a critical Potential Genotoxic Impurity (PGI).[1] It typically arises during the synthesis of mesylate salt drugs when methanesulfonic acid (or methanesulfonyl chloride) reacts with residual (R)-propylene glycol or propylene oxide.[1]

Regulatory bodies (FDA, EMA) mandate strict control of alkyl sulfonate impurities, often requiring limits in the ppm or ppb range (Threshold of Toxicological Concern - TTC). This guide provides the structural proofs and spectroscopic fingerprints required to establish a qualified Reference Standard for this impurity, facilitating the development of validated LC-MS/MS or GC-MS quantitation methods.

Structural Characterization Strategy

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To confidently identify **(2R)-2-Hydroxy-1-propyl Methanesulfonate**, one must distinguish it from its regioisomer (1-hydroxy-2-propyl methanesulfonate) and the bis-mesylate.[1] The characterization relies on the orthogonality of NMR (connectivity/stereochemistry) and MS (molecular weight/fragmentation).

Synthesis of Reference Standard

Note: Spectroscopic data is only as reliable as the standard's purity. Protocol:

- Starting Material: (R)-(-)-1,2-Propanediol (>99% ee).[1]
- Reagent: Methanesulfonyl chloride (1.0 eq) in DCM at 0°C.
- Base: Triethylamine (1.1 eq).[1]
- Purification: Column chromatography (Silica, Hexane:EtOAc gradient). The primary alcohol reacts preferentially, but the secondary mesylate and bis-mesylate are common byproducts that must be removed.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The following data represents the theoretical and observed shifts for the pure (2R) isomer in $CDCl_3$.

Table 1: ^1H NMR Data (300 MHz, $CDCl_3$)

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Position	Proton Type	Chemical Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Structural Assignment
1	-OMs	4.10 – 4.25	Multiplet (dd)	2H		Deshielded by sulfonate ester.[1] Diastereotopic nature may split signal.[1]
2	-OH	4.02 – 4.10	Multiplet	1H	-	Chiral center.[1] Shift indicates free OH (vs. ~5.0 if mesylated).[1]
3		1.25	Doublet	3H		Terminal methyl, diagnostic of propyl chain.
Ms		3.08	Singlet	3H	-	Characteristic methyl sulfonate singlet.[1]
OH		~2.50	Broad Singlet	1H	-	Exchangeable; shift varies with concentration/temp.[1]

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Table 2: ^{13}C NMR Data (75 MHz, $CDCl_3$)

Carbon	Chemical Shift (, ppm)	Assignment
C1	73.5	-OMs (Deshielded by electron-withdrawing sulfonate)
C2	65.8	-OH (Secondary alcohol carbon)
C3	18.5	(Methyl terminus)
Ms	37.5	(Mesylate methyl)

Mass Spectrometry (MS)

Mass spectrometry provides the sensitivity required for trace analysis.

Electron Impact (EI) - GC-MS:

- Molecular Ion ( ): m/z 154 (Often weak or absent due to instability).[1]
- Base Peak: m/z 79 ( ).[1]
- Key Fragments:
  - m/z 59 ( ): Hydroxypropyl cation (cleavage of C-O bond).
  - m/z 45 ( ): Characteristic secondary alcohol fragment.[1]

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Electrospray Ionization (ESI) - LC-MS:

- Mode: Positive Ion (+).[1]
- Adducts:
  - $[M+H]^+$: m/z 155.0[1]
  - $[M+NH_4]^+$: m/z 172.0 (Common in ammonium formate/acetate buffers).[1]
  - $[M+Na]^+$: m/z 177.0 (Sodium adduct, often dominant).

Analytical Workflows & Logic

Formation Pathway (The "Why")

Understanding the formation is crucial for process control. The reaction of methanesulfonic acid (used for salt formation) with residual propylene glycol leads to the impurity.

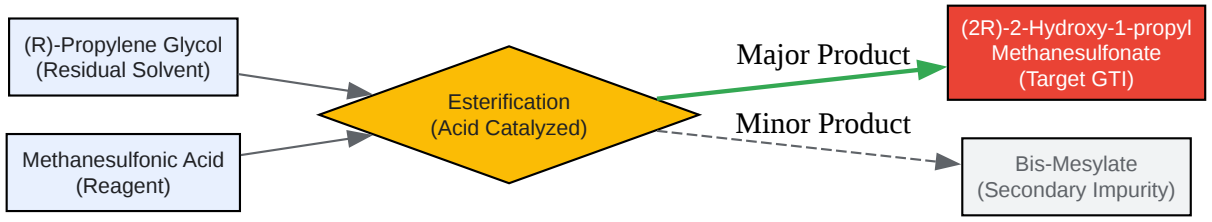

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Figure 1: Formation pathway of **(2R)-2-Hydroxy-1-propyl Methanesulfonate** during drug substance synthesis.

Analytical Decision Matrix

For trace quantification, the choice between GC-MS and LC-MS depends on the sample matrix and volatility.[1]

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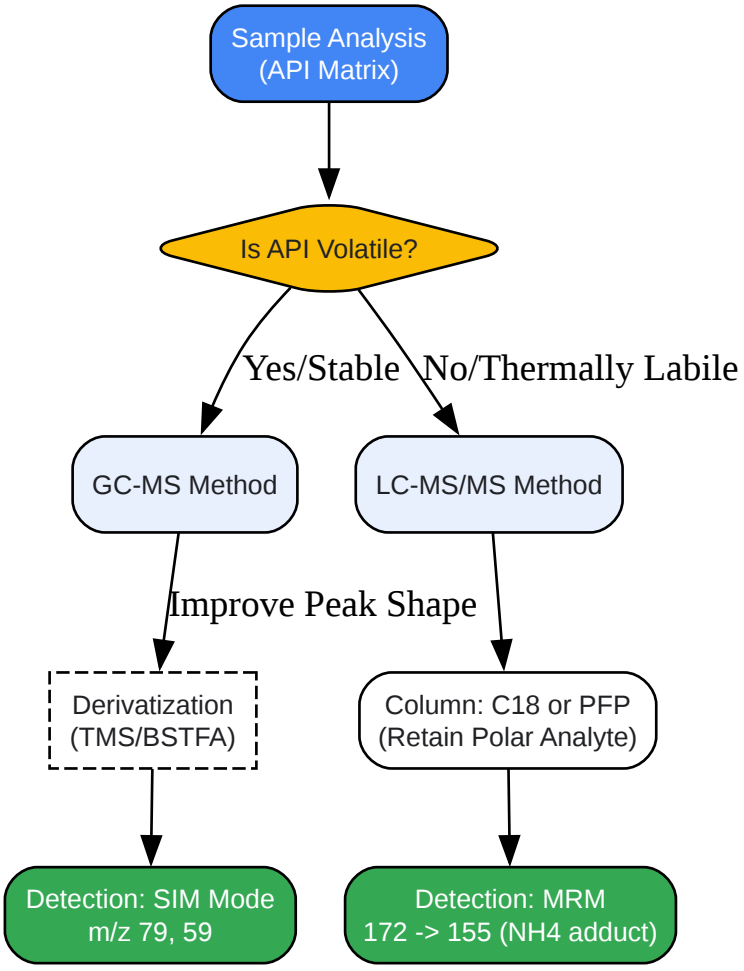

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Figure 2: Decision tree for selecting the optimal analytical platform for GTI quantification.

Detailed Experimental Protocols

LC-MS/MS Method (Recommended)

This method is preferred due to the thermal instability of sulfonates and the polarity of the hydroxyl group.

- Instrument: Triple Quadrupole MS coupled to UHPLC.
- Column: Agilent Zorbax SB-C18 (100 x 3.0 mm, 1.8 µm) or equivalent.[1]
- Mobile Phase A: 5 mM Ammonium Formate in Water (0.1% Formic Acid).

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- Mobile Phase B: Acetonitrile (0.1% Formic Acid).[1]
- Gradient: 5% B hold for 1 min, ramp to 90% B over 5 min.
- Flow Rate: 0.4 mL/min.[2]
- MS Source: ESI Positive.
- MRM Transition:
  - Quantifier: 172.0

    112.0 (Loss of

).
  - Qualifier: 172.0

    79.0 (Sulfonate ion).[1]

GC-MS Method (Alternative)

Requires derivatization to prevent tailing caused by the free hydroxyl group.[1]

- Derivatization Agent: BSTFA + 1% TMCS.[1]
- Protocol: Dissolve residue in 1 mL DCM. Add 50 µL BSTFA. Incubate at 60°C for 20 mins.
- Column: DB-5ms or Rxi-5Sil MS (30m x 0.25mm x 0.25µm).[1]
- Injector: Splitless, 250°C.
- Oven: 50°C (1 min)

  10°C/min

  280°C.
- Detection: SIM mode targeting m/z 79 and the TMS-shifted fragments.

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